

sodium plumbate organic synthesis applications

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Compound Focus: Sodium plumbate

CAS No.: 52623-79-7

Cat. No.: S1925416

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Chemical Profile of Sodium Plumbate

The table below summarizes the key identifiers and physical characteristics of **Sodium Plumbate (IV)** as reported in the literature [1] [2].

Property	Description
IUPAC Name	Disodium;dioxido(oxo)lead [1]
CAS Registry Number	52623-79-7 [1]
Molecular Formula	Na ₂ O ₃ Pb or Na ₂ PbO ₃ [1] [2]
Molecular Weight	301.18 g/mol [1]
Physical Description	Light yellow, fused, hygroscopic lumps or yellow powder [1]
Solubility	Soluble in water (solubility gradually decreases with separation of PbO ₂) [1]

Property	Description
Stability	Stable under recommended storage conditions, but incompatible with strong oxidizing agents [1]

Industrial Application Overview

Sodium plumbate solution is principally used in the **sweetening of petroleum products**, such as gasoline and kerosene [3]. In this process, often referred to as the "doctor" treatment, **sodium plumbate** converts disagreeable-smelling sulfur compounds and mercaptans into compounds that are odorless, thereby improving the product's quality [3]. The solution used is commonly called "doctor solution" and consists primarily of lead oxide, caustic soda, and water [3].

After the sweetening process, the spent solution becomes a black sludge containing oil, lead sulfide, caustic soda, and sodium sulfide [3]. Historically, this spent material was discarded, leading to economic loss and environmental contamination. Patents have been filed for methods to **regenerate the spent sodium plumbate solution** by re-oxidizing the lead sulfide back to an active form, allowing for its reuse in the treatment process [3].

General Applications in Chemistry

The search results indicate broader, though less specific, applications for **sodium plumbate**:

- **Oxidizing Agent:** Plumbates are recognized as **strong oxidizing agents** [1].
- **Chemical Synthesis:** The reagent finds applications in the **organic synthesis of various derivative compounds** and is deemed suitable for industrial synthesis and research applications [1]. However, no specific examples or protocols are provided in the searched literature.

Safety and Handling Summary

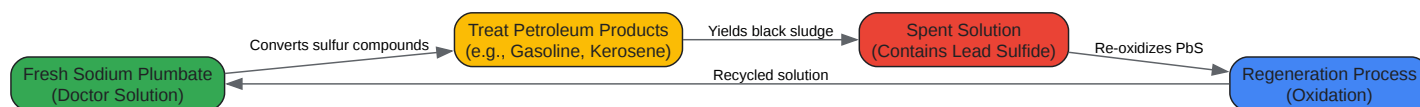
Sodium plumbate requires careful handling due to its hazardous nature [1].

Aspect	Guidance
Health Effects	May cause skin irritation and/or dermatitis; harmful if swallowed or inhaled [1].
Personal Protective Equipment (PPE)	Use PVC or plastic gloves, safety glasses with side-shields, and appropriate exhaust ventilation [1].

| **First Aid | Inhalation:** Move to fresh air, call a physician. **Skin contact:** Rinse immediately with plenty of water, seek medical advice. **Eye contact:** Rinse immediately with plenty of water, seek medical advice [1]. | | **Environmental Hazard** | May cause long-term adverse effects in the aquatic environment [1]. |

Experimental Workflow for "Doctor" Treatment

The following diagram outlines the general industrial process for using and regenerating **sodium plumbate** in petroleum sweetening, based on the patent description [3].



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How to Proceed with Protocol Development

The lack of specific synthetic protocols in the available literature suggests that the use of **sodium plumbate** in modern laboratory-scale organic synthesis may be limited. To proceed with your research or development work, I suggest the following steps:

- **Consult Specialized Databases:** Perform a targeted search in scientific databases like **SciFinder**, **Reaxys**, or **PubMed** for journal articles that detail the use of **sodium plumbate** (CAS 52623-79-7) as a reagent.
- **Explore Historical Context:** Given that the industrial "doctor" treatment is a well-documented but older process, your application might involve a novel or niche use. Reviewing older inorganic and

organic chemistry textbooks could provide foundational reaction examples.

- **Prioritize Safety:** Given the significant health and environmental hazards associated with this lead-containing compound, a rigorous risk assessment is essential before any laboratory work is undertaken [1].

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References

1. SODIUM PLUMBATE - Ataman Kimya [atamanchemicals.com]
2. Sodium Plumbate(IV) [easychem.org]
3. Method of regenerating sodium plumbite solution [patents.google.com]

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